Analytical methods for quantification of 3-(m-Tolyl)-1H-pyrazole-5-carboxamide

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Compound of Interest

Compound Name:	*3-(m-Tolyl)-1H-pyrazole-5-carboxamide*
Cat. No.:	*B7981504*

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An Application Note for the Analytical Quantification of **3-(m-Tolyl)-1H-pyrazole-5-carboxamide** by High-Performance Liquid Chromatography (HPLC)

Abstract

This document provides a comprehensive guide to a validated analytical method for the quantitative determination of **3-(m-Tolyl)-1H-pyrazole-5-carboxamide**. The methodology is centered around a robust Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) system coupled with UV detection. This application note is designed for researchers, quality control analysts, and drug development scientists, offering a detailed protocol, validation parameters according to International Council for Harmonisation (ICH) guidelines, and expert insights into the rationale behind the experimental design. The described method is demonstrated to be specific, linear, accurate, and precise, making it suitable for the reliable quantification of **3-(m-Tolyl)-1H-pyrazole-5-carboxamide** in bulk drug substance or formulated products.

Introduction and Scientific Rationale

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Pyrazole derivatives are a significant class of heterocyclic compounds widely utilized in the pharmaceutical and agrochemical industries due to their diverse biological activities.[1][2] **3-(m-Tolyl)-1H-pyrazole-5-carboxamide**, a molecule featuring a pyrazole core functionalized with a tolyl group and a carboxamide, represents a scaffold of interest for drug discovery and development.[3][4] Accurate and reliable quantification of such compounds is paramount for ensuring product quality, stability, and for conducting pharmacokinetic and pharmacodynamic studies.

The selection of an analytical method is guided by the physicochemical properties of the analyte. **3-(m-Tolyl)-1H-pyrazole-5-carboxamide** is a moderately polar compound with a distinct UV chromophore, making RP-HPLC with UV detection an ideal technique. This method offers a balance of high resolution, sensitivity, and cost-effectiveness. The protocol herein is developed and validated based on the principles outlined in the ICH Q2(R2) guidelines, which emphasize a systematic approach to demonstrating that an analytical procedure is fit for its intended purpose.[5][6]

Principle of the Method: Reversed-Phase HPLC

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) separates compounds based on their hydrophobicity. The stationary phase is non-polar (e.g., octadecylsilyl or C18), while the mobile phase is polar (typically a mixture of water or buffer and an organic solvent like acetonitrile or methanol). In this system, non-polar analytes, like **3-(m-Tolyl)-1H-pyrazole-5-carboxamide**, interact more strongly with the stationary phase and are retained longer. By carefully controlling the composition of the mobile phase, we can achieve efficient separation of the analyte from impurities and other matrix components. The analyte is then quantified by a UV detector as it elutes from the column.

Detailed Analytical Protocol

Materials and Reagents

- Reference Standard: **3-(m-Tolyl)-1H-pyrazole-5-carboxamide** (Purity ≥ 99.5%)
- Solvents: Acetonitrile (HPLC Grade), Methanol (HPLC Grade), Deionized Water (18.2 MΩ·cm)

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- Buffers: Potassium Dihydrogen Phosphate (KH_2PO_4, Analytical Grade), Orthophosphoric Acid (Analytical Grade)

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a quaternary pump, autosampler, column thermostat, and a photodiode array (PDA) or variable wavelength UV detector is required.

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Parameter	Condition	Expert Rationale
HPLC Column	C18 Column (e.g., 4.6 x 150 mm, 5 µm particle size)	The C18 stationary phase provides optimal hydrophobic interaction for retaining the pyrazole derivative, ensuring good separation from polar impurities.
Mobile Phase	A: 20 mM KH_2PO_4 buffer, pH adjusted to 3.0 with H_3PO_4B: Acetonitrile	Isocratic elution is chosen for simplicity and robustness. A typical starting ratio would be 60:40 (A:B).
The phosphate buffer at pH 3.0 ensures the carboxamide and pyrazole nitrogens are in a consistent protonation state, preventing peak tailing and ensuring reproducible retention times. Acetonitrile is a strong organic modifier that provides good peak shape.		
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing a good balance between analysis time and backpressure.
Column Temperature	30 °C	Maintaining a constant column temperature is crucial for controlling retention time reproducibility and ensuring method robustness.
Detection Wavelength	Determined by UV scan (typically around 254 nm)	The detection wavelength should be set at the absorbance maximum (λmax) of the analyte to achieve the

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		highest sensitivity. A PDA detector is used initially to determine the λmax.
Injection Volume	10 µL	A small injection volume minimizes potential peak distortion and column overload.
Run Time	10 minutes	Sufficient time to allow for the elution of the analyte and any late-eluting impurities.

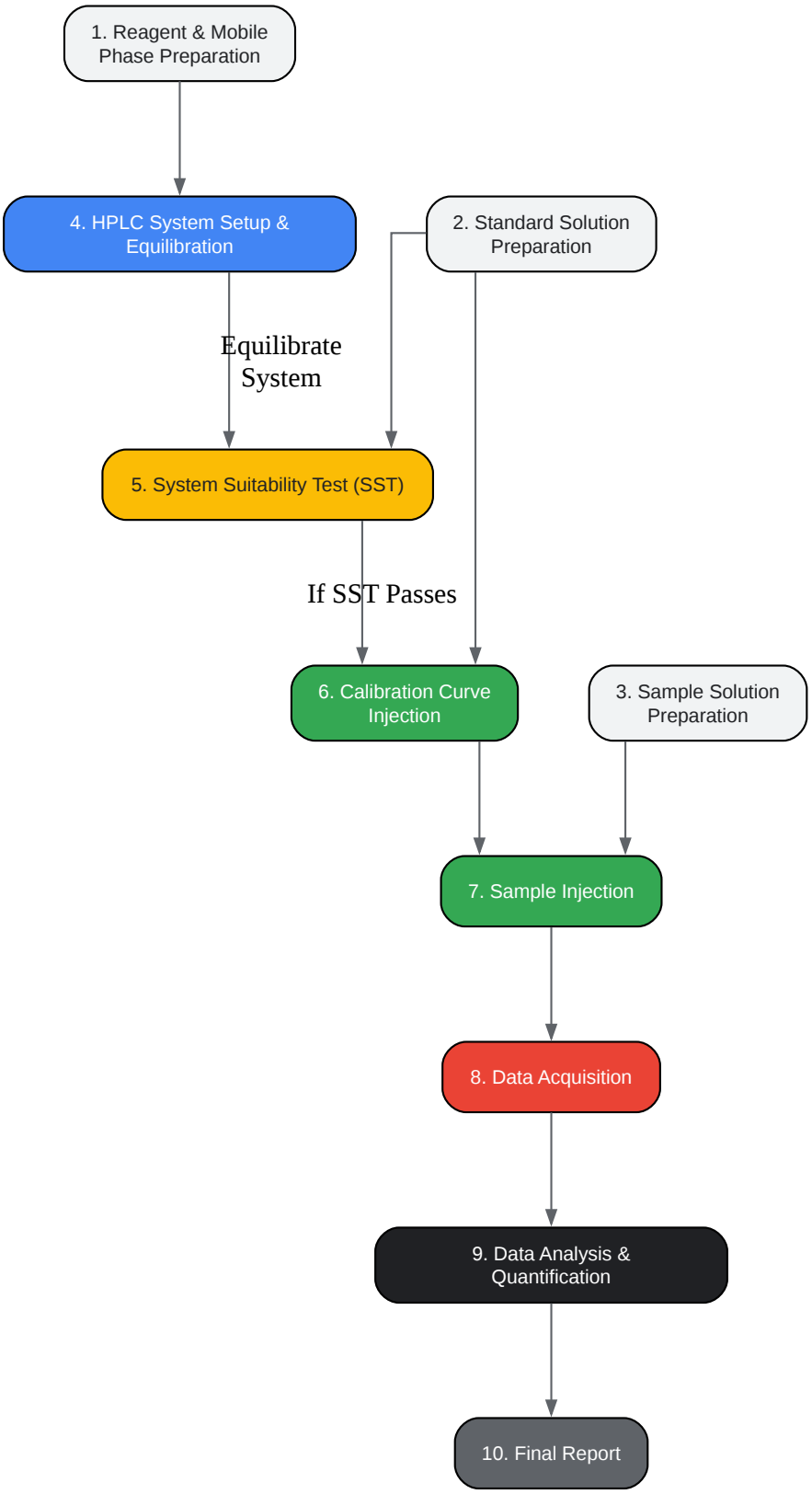
Preparation of Solutions

- Buffer Preparation (20 mM KH_2PO_4, pH 3.0): Dissolve 2.72 g of KH_2PO_4 in 1 L of deionized water. Adjust the pH to 3.0 ± 0.05 using orthophosphoric acid. Filter through a 0.45 µm membrane filter.
- Standard Stock Solution (1000 µg/mL): Accurately weigh approximately 25 mg of the **3-(m-Tolyl)-1H-pyrazole-5-carboxamide** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with a diluent (e.g., 50:50 Acetonitrile:Water). Sonicate for 5 minutes to ensure complete dissolution.
- Working Standard Solutions: Prepare a series of working standards by serial dilution of the stock solution to create a calibration curve (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Sample Preparation: Accurately weigh a sample containing the equivalent of approximately 25 mg of the analyte into a 25 mL volumetric flask. Add diluent, sonicate to dissolve, and dilute to volume. Filter the solution through a 0.45 µm syringe filter before injection.

Experimental Workflow Diagram

The following diagram outlines the complete workflow from solution preparation to final data analysis.

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Caption: Workflow for the quantification of **3-(m-Tolyl)-1H-pyrazole-5-carboxamide** by HPLC.

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Method Validation: A Self-Validating System

Method validation is the process of providing documented evidence that the procedure is fit for its intended purpose.[7][8] The following parameters must be assessed according to ICH Q2(R2) guidelines.[5][6]

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Validation Parameter	Acceptance Criteria	Trustworthiness & Rationale
Specificity	The analyte peak should be free of interference from placebo, impurities, or degradation products. Peak purity index > 0.995.	Ensures the signal measured is only from the analyte, providing an accurate result. This is confirmed using a PDA detector to compare spectra across the peak.
Linearity	Correlation coefficient (r^2) ≥ 0.999 over the specified range.	Demonstrates a direct, proportional relationship between concentration and detector response, which is the basis for quantification.[9]
Range	80% to 120% of the target assay concentration.	The interval where the method is proven to be linear, accurate, and precise.[5]
Accuracy (% Recovery)	98.0% to 102.0% recovery at three concentration levels (e.g., 80%, 100%, 120%).	Confirms the closeness of the measured value to the true value. Assessed by spiking a placebo matrix with known amounts of the analyte.
Precision (RSD%)	Repeatability: RSD ≤ 2.0% (n=6 injections)Intermediate Precision: RSD ≤ 2.0% (different day/analyst)	Measures the degree of scatter between a series of measurements. Low RSD indicates a highly reproducible method, ensuring consistent results over time.
Limit of Quantitation (LOQ)	Signal-to-Noise ratio (S/N) ≥ 10.	The lowest concentration of the analyte that can be reliably quantified with acceptable precision and accuracy.
Robustness	RSD ≤ 2.0% for retention time and peak area after small, deliberate changes in method	Demonstrates the method's reliability during normal usage and its capacity to remain

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	parameters (e.g., pH ±0.2, flow rate ±10%, temp ±2°C).	unaffected by minor variations in experimental conditions.[9]

System Suitability

Before any sample analysis, a system suitability test (SST) must be performed by injecting a working standard (e.g., 25 µg/mL) five times. This is a self-validating check to ensure the chromatographic system is performing adequately.

- Tailing Factor (T): ≤ 1.5
- Theoretical Plates (N): ≥ 2000
- Relative Standard Deviation (RSD) of Peak Area: ≤ 2.0%

Advanced Methodologies: LC-MS/MS for Bioanalysis

For applications requiring higher sensitivity and selectivity, such as quantifying the analyte in biological matrices (plasma, urine), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the preferred method.[10][11][12]

- Principle: LC separates the analyte, which is then ionized (e.g., by Electrospray Ionization - ESI) and detected by a mass spectrometer. In MS/MS, a specific parent ion is selected and fragmented to produce a unique daughter ion, a process known as Multiple Reaction Monitoring (MRM). This provides exceptional specificity.
- Typical Parameters:
  - Ionization Mode: Positive ESI
  - MRM Transition: A specific parent ion $(M+H)^+$ to a stable fragment ion would need to be determined by direct infusion of the standard.
  - Sample Preparation: Protein precipitation or solid-phase extraction (SPE) would be required to remove matrix components from biological samples.[13]

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Conclusion

This application note details a robust, specific, and reliable RP-HPLC method for the quantification of **3-(m-Tolyl)-1H-pyrazole-5-carboxamide**. The protocol is grounded in established scientific principles and validated according to internationally recognized ICH guidelines, ensuring the integrity and trustworthiness of the generated data. This method is well-suited for routine quality control, stability testing, and research applications in the pharmaceutical industry.

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